

Essential Safety and Operational Guide for 1- Phenylbut-3-yn-1-ol

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Compound of Interest

Compound Name: **1-Phenylbut-3-yn-1-ol**

Cat. No.: **B167653**

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **1-Phenylbut-3-yn-1-ol** (CAS No. 1743-36-8). Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

1-Phenylbut-3-yn-1-ol is a chemical that requires careful handling due to its potential health hazards. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified as follows:

- Acute toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Skin irritation (Category 2): Causes skin irritation.[1][2]
- Eye irritation (Category 2A): Causes serious eye irritation.[1][2]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system: May cause respiratory irritation.[1][2]

To mitigate these risks, the following personal protective equipment is mandatory when handling **1-Phenylbut-3-yn-1-ol**:

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields and a face shield	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
Hand Protection	Chemically resistant gloves	Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact.
Body Protection	Laboratory coat, long-sleeved	---
Respiratory Protection	Use a NIOSH-approved respirator with appropriate cartridges	Recommended when working in poorly ventilated areas or when there is a risk of inhaling vapors or aerosols.

Safe Handling and Storage

Proper handling and storage procedures are essential to prevent accidental exposure and maintain the chemical's stability.

Operational Plan:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Handling:
 - Avoid contact with skin and eyes.
 - Avoid inhalation of vapor or mist.
 - Use non-sparking tools.

- Keep away from heat, sparks, and open flames.

- Hygiene:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage Plan:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

Accidental Release and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed.

Accidental Release Measures:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (see Section 1).
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly with a suitable solvent.

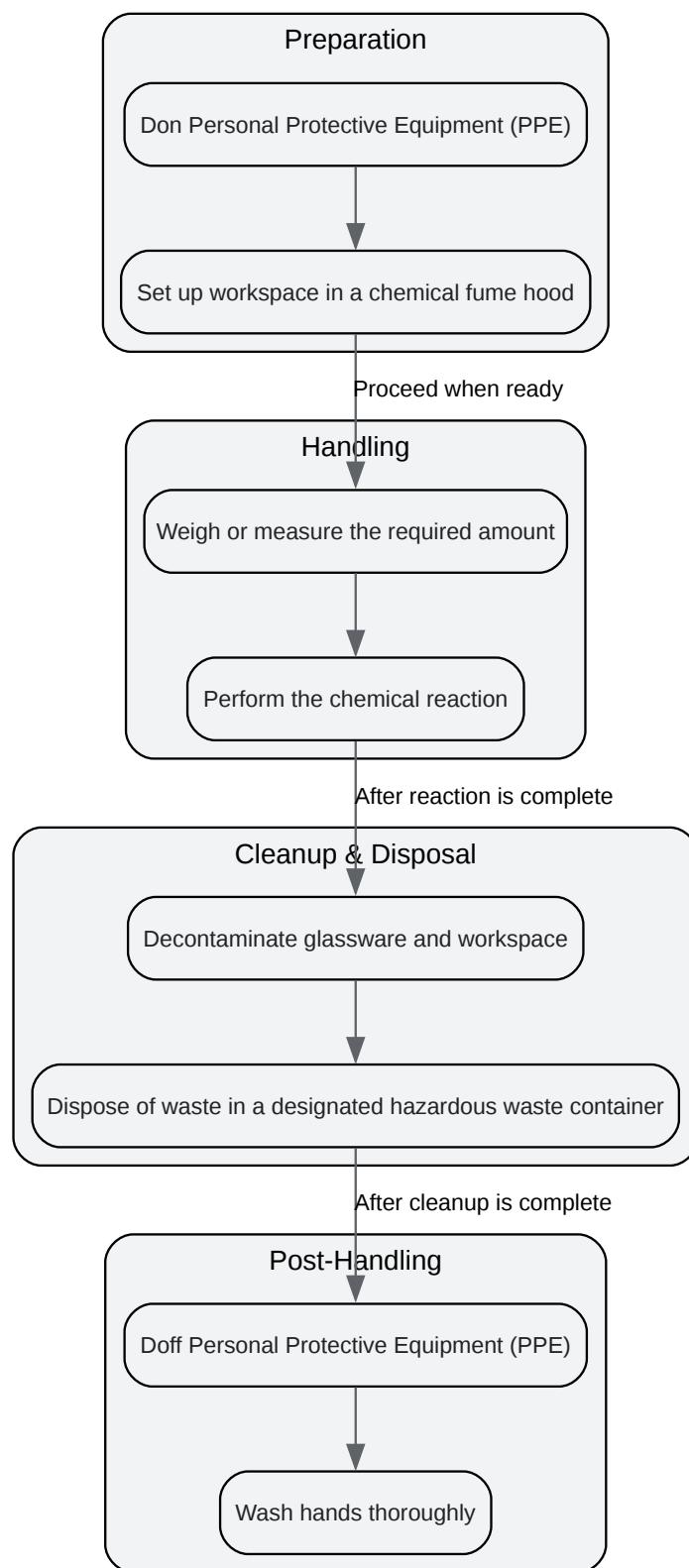
Disposal Plan:

- Dispose of the chemical and its container in accordance with local, state, and federal regulations.
- Do not dispose of it down the drain.

- Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow for Handling 1-Phenylbut-3-yn-1-ol

The following diagram outlines the standard workflow for safely handling **1-Phenylbut-3-yn-1-ol** in a laboratory setting.

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Caption: Standard Operating Procedure for Handling **1-Phenylbut-3-yn-1-ol**.

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References

- 1. 1-Phenylbut-3-yn-1-ol | 1743-36-8 [sigmaaldrich.com]
- 2. 1-Phenylbut-3-yn-1-ol | C10H10O | CID 11019006 - PubChem [pubchem.ncbi.nlm.nih.gov]
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